

# InChI key and CAS number for 2-(4-iodo-phenyl)-oxazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(4-iodo-phenyl)-oxazole

Cat. No.: B060803

[Get Quote](#)

## A Technical Guide to 2-(4-iodo-phenyl)-oxazole

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, a plausible synthetic route, and key identifiers for **2-(4-iodo-phenyl)-oxazole**. This compound is a valuable intermediate in organic synthesis, particularly in the development of novel therapeutic agents and materials.<sup>[1]</sup> Its utility is noted in medicinal chemistry for the design of anti-cancer agents and in materials science for applications such as organic light-emitting diodes (OLEDs).<sup>[1]</sup>

## Chemical and Physical Properties

The fundamental identifiers and physical properties of **2-(4-iodo-phenyl)-oxazole** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	195436-88-5	[1]
InChIKey	BJNRAXNXFISPNV-UHFFFAOYSA-N	
IUPAC Name	2-(4-iodophenyl)-1,3-oxazole	
Molecular Formula	C <sub>9</sub> H <sub>6</sub> INO	[1]
Molecular Weight	271.06 g/mol	
Physical Form	White Solid / Off-white powder	[1]
Purity	≥ 98% (HPLC)	[1]

## Plausible Experimental Protocol: Synthesis via Suzuki-Miyaura Coupling

The following protocol outlines a plausible method for the synthesis of **2-(4-iodo-phenyl)-oxazole**. This procedure is adapted from established Suzuki-Miyaura coupling methodologies for similar halogenated aromatic compounds.[2]

Objective: To synthesize **2-(4-iodo-phenyl)-oxazole** from 2-bromooxazole and 4-iodophenylboronic acid.

Materials:

- 2-bromooxazole (1.0 eq)
- 4-iodophenylboronic acid (1.2 eq)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 5 mol%)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, 2.0 eq)
- Degassed solvent (e.g., dioxane/water 4:1, 0.1 M)
- Ethyl acetate

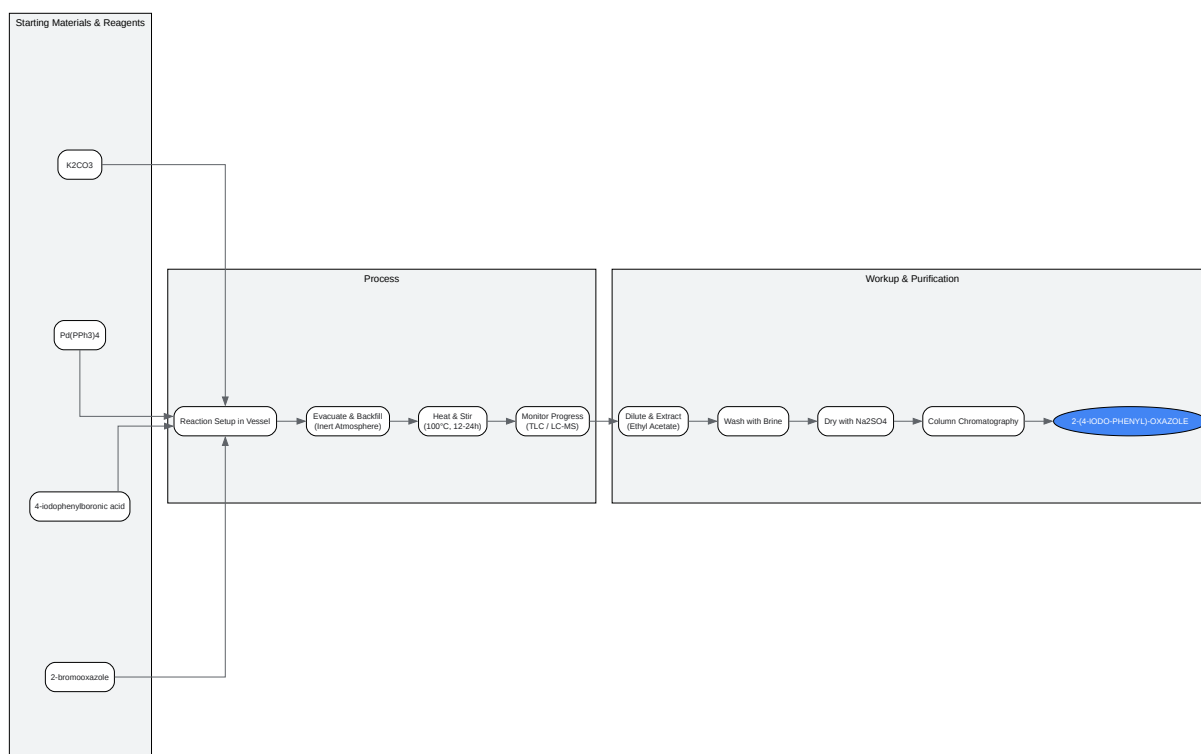
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography

#### Procedure:

- **Reaction Setup:** In a reaction vessel, combine 2-bromooxazole (1.0 eq), 4-iodophenylboronic acid (1.2 eq), the palladium catalyst (5 mol%), and the base (2.0 eq).
- **Inert Atmosphere:** Evacuate the vessel and backfill it with an inert gas (e.g., argon or nitrogen). Repeat this cycle three times to ensure an inert atmosphere.
- **Solvent Addition:** Add the degassed solvent to the reaction vessel.
- **Reaction:** Heat the mixture to 100°C and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Workup:**
  - Cool the reaction mixture to room temperature.
  - Dilute the mixture with water and extract with ethyl acetate.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
  - Filter the mixture and concentrate the solvent under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to obtain the desired **2-(4-iodo-phenyl)-oxazole**.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the proposed synthetic workflow for **2-(4-iodo-phenyl)-oxazole**.



[Click to download full resolution via product page](#)

Synthetic workflow for **2-(4-iodo-phenyl)-oxazole**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [InChI key and CAS number for 2-(4-iodo-phenyl)-oxazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060803#inchi-key-and-cas-number-for-2-4-iodo-phenyl-oxazole]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)